

physicochemical properties of 7-Hydroxyisatin

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Compound of Interest

Compound Name: 7-Hydroxyisatin

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An In-depth Technical Guide to the Physicochemical Properties of **7-Hydroxyisatin**

Abstract

7-Hydroxyisatin (7-hydroxy-1H-indole-2,3-dione) is a hydroxylated derivative of the versatile isatin scaffold, a privileged core structure in medicinal chemistry. The strategic placement of a hydroxyl group at the 7-position significantly influences the molecule's electronic properties, hydrogen bonding capabilities, and metabolic profile, making a thorough understanding of its physicochemical characteristics essential for its application in drug discovery and materials science. This guide provides a comprehensive analysis of the core physicochemical properties of **7-Hydroxyisatin**, including its solubility, acid-base characteristics, and spectroscopic profile. Due to the limited availability of direct experimental data for this specific isomer, this document integrates theoretical principles with empirical data from closely related analogs to provide robust estimations and validated experimental protocols for its characterization. This work is intended to serve as a foundational resource for researchers, chemists, and drug development professionals engaged in the study and application of isatin derivatives.

Introduction: The Isatin Scaffold in Modern Research

Isatin (1H-indole-2,3-dione) is an endogenous heterocyclic compound renowned for its broad spectrum of biological activities, including antimicrobial, antiviral, and anticancer properties. Its derivatives form the basis of numerous therapeutic candidates and approved drugs. The physicochemical properties of these derivatives, such as solubility and acidity (pKa), are critical determinants of their pharmacokinetic and pharmacodynamic profiles, governing everything from formulation and administration to absorption, distribution, metabolism, and excretion (ADME).

7-Hydroxyisatin is a particularly interesting analog. The phenolic hydroxyl group at the C-7 position can act as a key pharmacophoric feature, participating in hydrogen bonding with biological targets, and serving as a potential site for metabolic conjugation or further chemical modification. This guide elucidates the essential properties that define its behavior in both chemical and biological systems.

Molecular Structure and Core Properties

The fundamental identity of **7-Hydroxyisatin** is defined by its molecular structure and associated identifiers. While a single, consistently cited CAS number for **7-Hydroxyisatin** is not readily found across major chemical databases, its structural definition is unambiguous.

Property	Value	Source / Method
IUPAC Name	7-hydroxy-1H-indole-2,3-dione	IUPAC Nomenclature
Synonyms	7-Hydroxyindoline-2,3-dione	-
Molecular Formula	C ₈ H ₅ NO ₃	Calculated
Molecular Weight	163.13 g/mol	Calculated[1]
CAS Number	Not definitively available	Database Search

Solubility Profile

Solubility is a cornerstone of drug development, impacting bioavailability and formulation. The structure of **7-Hydroxyisatin**, containing both hydrogen bond donors (-OH, -NH) and acceptors (C=O), suggests a nuanced solubility profile. It is expected to be poorly soluble in non-polar

solvents and water, but show improved solubility in polar aprotic solvents capable of disrupting intermolecular hydrogen bonds.

Expected Solubility:

- Water & PBS: Predicted to be poorly soluble. The parent compound, isatin, is sparingly soluble in water (0.19 g/L at 20°C)[2].
- Polar Protic Solvents (e.g., Ethanol): Predicted to have low to moderate solubility. The analogous 5-hydroxyisatin is reported as insoluble in ethanol[3].
- Polar Aprotic Solvents (e.g., DMSO, DMF): Predicted to be soluble. 5-hydroxyisatin is soluble in DMSO (5 mg/mL) and DMF (3 mg/mL), and this trend is expected to hold for the 7-hydroxy isomer[3].

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol provides a reliable method for quantifying the solubility of **7-Hydroxyisatin** in various solvent systems.

- Preparation: Add an excess amount of solid **7-Hydroxyisatin** to a known volume of the desired solvent (e.g., water, phosphate-buffered saline pH 7.4, ethanol) in a sealed glass vial. The excess solid is crucial to ensure saturation is achieved.
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C or 37°C) using a shaker or rotator for a period sufficient to reach equilibrium (typically 24-48 hours). A preliminary time-course experiment can validate the minimum time required.
- Phase Separation: After equilibration, centrifuge the samples at high speed (e.g., 10,000 x g for 15 minutes) to pellet the undissolved solid.
- Sampling & Analysis: Carefully withdraw a precise aliquot of the clear supernatant. Dilute the aliquot with a suitable mobile phase or solvent and quantify the concentration of dissolved **7-Hydroxyisatin** using a validated analytical method, such as UV-Vis spectroscopy or HPLC.

Acid-Base Properties (pKa)

7-Hydroxyisatin is an amphoteric molecule with two primary acidic sites: the N-H proton of the lactam and the phenolic 7-OH proton. The pKa values are critical for predicting the ionization state of the molecule at physiological pH, which profoundly affects its membrane permeability and receptor interactions.

- **N-H Acidity:** The pKa of the N-H proton in the parent isatin is approximately 10.34[2]. The 7-hydroxy substituent is not expected to alter this value dramatically.
- **Phenolic Acidity:** The pKa of phenol is approximately 9.95[4]. In **7-Hydroxyisatin**, the electron-withdrawing effect of the adjacent dicarbonyl system will increase the acidity (lower the pKa) of the phenolic proton. Therefore, the pKa of the 7-OH group is estimated to be in the range of 8.0-9.5.

Experimental Protocol: pKa Determination by UV-Vis Spectrophotometry

This method leverages the change in the UV-Vis absorbance spectrum as a function of pH to determine the pKa.

- **Stock Solution:** Prepare a concentrated stock solution of **7-Hydroxyisatin** in a solvent miscible with water, such as methanol or DMSO.
- **Buffer Preparation:** Prepare a series of buffers covering a wide pH range (e.g., from pH 2 to pH 12).
- **Sample Preparation:** Add a small, constant volume of the stock solution to each buffer to create a series of solutions with identical total compound concentration but varying pH.
- **Spectral Acquisition:** Record the UV-Vis spectrum (e.g., 200-450 nm) for each buffered solution.
- **Data Analysis:** Plot the absorbance at a specific wavelength where the ionized and non-ionized forms have different absorptivities against the pH. The resulting sigmoidal curve can be fitted to the Henderson-Hasselbalch equation to determine the pKa value, which corresponds to the pH at the inflection point of the curve.

Spectroscopic Characterization

Spectroscopic analysis is indispensable for structural elucidation and purity assessment. The following sections detail the expected spectral features of **7-Hydroxyisatin**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. The predicted chemical shifts are based on the analysis of structurally similar compounds, such as 7-hydroxy-4-methylcoumarin[5].

Table 1: Predicted ^1H NMR Data for **7-Hydroxyisatin** (in DMSO-d_6)

Chemical Shift (δ , ppm)	Multiplicity	Assignment	Notes
~11.1	s (broad)	N-H	Amide proton, chemical shift can be variable.
~10.0	s (broad)	O-H	Phenolic proton, may exchange with water.
~7.3-7.4	t	H-5	Aromatic proton, coupled to H-4 and H-6.
~6.9-7.0	d	H-6	Aromatic proton, coupled to H-5.

| ~6.8-6.9 | d | H-4 | Aromatic proton, coupled to H-5. |

Table 2: Predicted ^{13}C NMR Data for **7-Hydroxyisatin** (in DMSO-d_6)

Chemical Shift (δ , ppm)	Assignment	Notes
~184	C-3 (C=O)	Ketone carbonyl.
~160	C-2 (C=O)	Lactam carbonyl.
~150	C-7a	Quaternary carbon attached to Nitrogen.
~148	C-7	Quaternary carbon attached to -OH.
~138	C-5	Aromatic CH.
~120	C-3a	Quaternary carbon.
~118	C-4	Aromatic CH.

| ~115 | C-6 | Aromatic CH. |

Experimental Protocol: NMR Spectrum Acquisition

- Sample Preparation: Dissolve 5-10 mg of high-purity **7-Hydroxyisatin** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a clean NMR tube.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H spectrum. Reference the spectrum to the residual solvent peak (e.g., DMSO at δ 2.50 ppm).
- ^{13}C NMR Acquisition: Acquire a ^{13}C spectrum with proton decoupling. A greater number of scans will be required compared to ^1H NMR. Reference the spectrum to the solvent peak (e.g., DMSO- d_6 at δ 39.5 ppm).
- 2D NMR (Optional): Perform COSY, HSQC, and HMBC experiments to unambiguously assign all proton and carbon signals.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the key functional groups within the molecule based on their characteristic vibrational frequencies.

Table 3: Predicted FT-IR Absorption Bands for **7-Hydroxyisatin**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400-3200	O-H Stretch (broad)	Phenolic Hydroxyl
3300-3100	N-H Stretch	Lactam Amide
~1740	C=O Stretch	C-3 Ketone
~1700	C=O Stretch	C-2 Lactam
1620-1580	C=C Stretch	Aromatic Ring

| ~1250 | C-O Stretch | Phenolic C-O |

Experimental Protocol: FTIR Spectrum Acquisition (KBr Pellet Method)

- **Sample Preparation:** Gently grind ~1 mg of dry **7-Hydroxyisatin** with ~100 mg of dry, spectroscopic grade Potassium Bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is formed.
- **Pellet Formation:** Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- **Spectral Acquisition:** Place the KBr pellet in the sample holder of an FTIR spectrometer and record the spectrum, typically over a range of 4000-400 cm⁻¹.

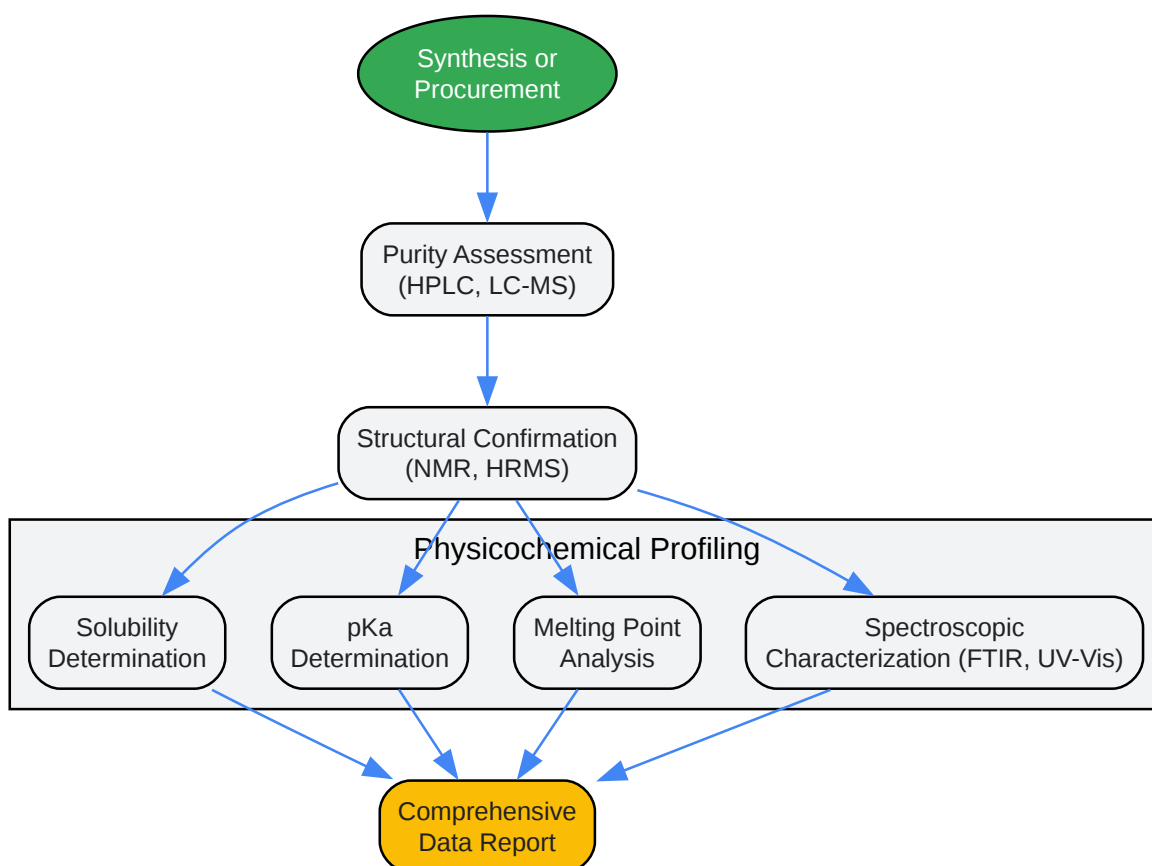
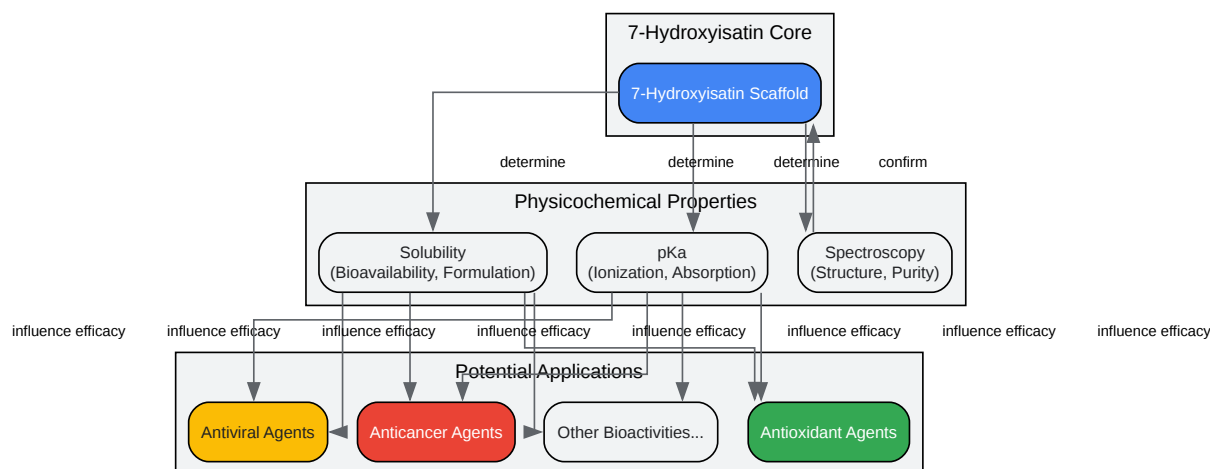
UV-Visible (UV-Vis) Spectroscopy

The conjugated system of **7-Hydroxyisatin** results in characteristic absorption bands in the UV-Vis region. The position of the absorption maximum (λ_{max}) is sensitive to the solvent and the electronic effects of substituents.

- Expected λ_{max} : Based on data from 5-hydroxyisatin (λ_{max} at 214, 255 nm) and 7-hydroxy-4-methylcoumarin (λ_{max} at 337 nm in methanol), **7-Hydroxyisatin** is expected to exhibit strong absorbance in the UV region, likely with two or more distinct bands between 220 nm and 350 nm[3][5]. The 7-OH group, being an auxochrome, is expected to cause a bathochromic (red) shift compared to unsubstituted isatin.

Biological Context and Developmental Workflow

The physicochemical properties detailed in this guide are fundamental to the rational design of new therapeutic agents based on the **7-Hydroxyisatin** scaffold. These properties directly influence how the molecule interacts with biological systems and dictate the necessary strategies for formulation and delivery.



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Caption: General workflow for physicochemical characterization.

Conclusion

7-Hydroxyisatin presents a valuable scaffold for chemical and pharmacological exploration. This guide has synthesized the available information on its core physicochemical properties, providing a framework for its study. While direct experimental data remains sparse, the principles of physical organic chemistry, supported by data from analogous structures, allow for reliable prediction of its solubility, acidity, and spectroscopic behavior. The detailed protocols provided herein offer a standardized approach for researchers to generate the empirical data needed to fully unlock the potential of this promising molecule in drug discovery and beyond.

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